

Isobutyryl-L-carnitine chloride CAS number and molecular weight

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Compound of Interest

Compound Name: *Isobutyryl-L-carnitine chloride*

Cat. No.: *B564712*

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An In-depth Technical Guide to Isobutyryl-L-carnitine Chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **isobutyryl-L-carnitine chloride**, a key endogenous metabolite. This document details its chemical properties, metabolic pathways, and its emerging role as a clinical biomarker. Included are detailed experimental protocols for its quantification in biological matrices and visual representations of its metabolic and analytical workflows to support further research and development.

Core Properties of Isobutyryl-L-carnitine Chloride

Isobutyryl-L-carnitine chloride is the chloride salt of the isobutyryl ester of L-carnitine. As a short-chain acylcarnitine, it is a naturally occurring molecule involved in the transport of fatty acids and is an intermediate in the metabolism of the branched-chain amino acid, valine.[1][2]

Property	Value	References
CAS Number	6920-31-6	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₂₂ CINO ₄	[4]
Molecular Weight	267.75 g/mol	[4] [5] [6]
Synonyms	(2R)-3-carboxy-N,N,N-trimethyl-2-(2-methyl-1-oxopropoxy)-1-propanaminium, monochloride; L-Carnitine isobutyryl ester; ST 284	[3]

Metabolic and Biological Significance

Isobutyryl-L-carnitine plays a crucial role in cellular energy metabolism. It is formed when the acyl group from isobutyryl-CoA, a product of valine catabolism, is transferred to L-carnitine.[\[1\]](#) This conversion is essential for maintaining the pool of free coenzyme A within the mitochondria.[\[1\]](#)

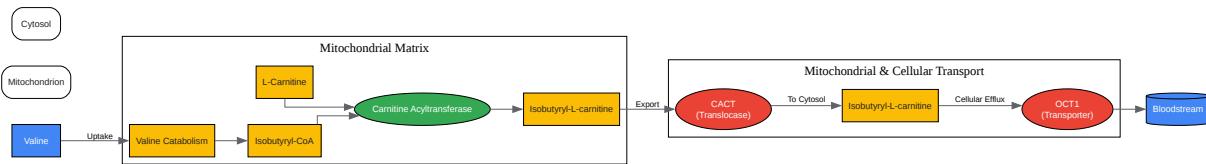
Elevated levels of isobutyryl-L-carnitine in blood and urine are indicative of certain inborn errors of metabolism, most notably isobutyryl-CoA dehydrogenase deficiency.[\[2\]](#)[\[7\]](#) In this condition, the impaired activity of the isobutyryl-CoA dehydrogenase enzyme leads to an accumulation of isobutyryl-CoA, which is then converted to isobutyryl-L-carnitine for transport out of the mitochondria.[\[1\]](#)

Role as a Biomarker for Organic Cation Transporter 1 (OCT1)

Recent research has identified isobutyryl-L-carnitine as a potential endogenous biomarker for the activity of the hepatic Organic Cation Transporter 1 (OCT1).[\[4\]](#) Plasma concentrations of isobutyryl-L-carnitine have been observed to decrease when OCT1 is inhibited, suggesting that it is a substrate for this transporter.[\[4\]](#) Monitoring the levels of this metabolite can therefore provide insights into potential drug-drug interactions involving the OCT1 transporter during clinical trials.[\[4\]](#)

Metabolic Pathway of Isobutyryl-L-carnitine

The primary metabolic pathway leading to the formation of isobutyryl-L-carnitine begins with the catabolism of the branched-chain amino acid, valine. This process occurs within the mitochondria.



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Caption: Metabolic pathway of isobutyryl-L-carnitine formation and transport.

Experimental Protocols

Quantification of Isobutyryl-L-carnitine in Human Plasma by LC-MS/MS

This section outlines a typical methodology for the quantitative analysis of isobutyryl-L-carnitine in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is highly sensitive and specific, making it suitable for clinical research and biomarker studies.

Objective: To accurately measure the concentration of isobutyryl-L-carnitine in human plasma samples.

Materials and Reagents:

- Human plasma (collected in K₂EDTA tubes)

- **Isobutyryl-L-carnitine chloride** (analytical standard)
- Isotopically labeled internal standard (e.g., Isobutyryl-L-carnitine-d₃)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes
- Autosampler vials

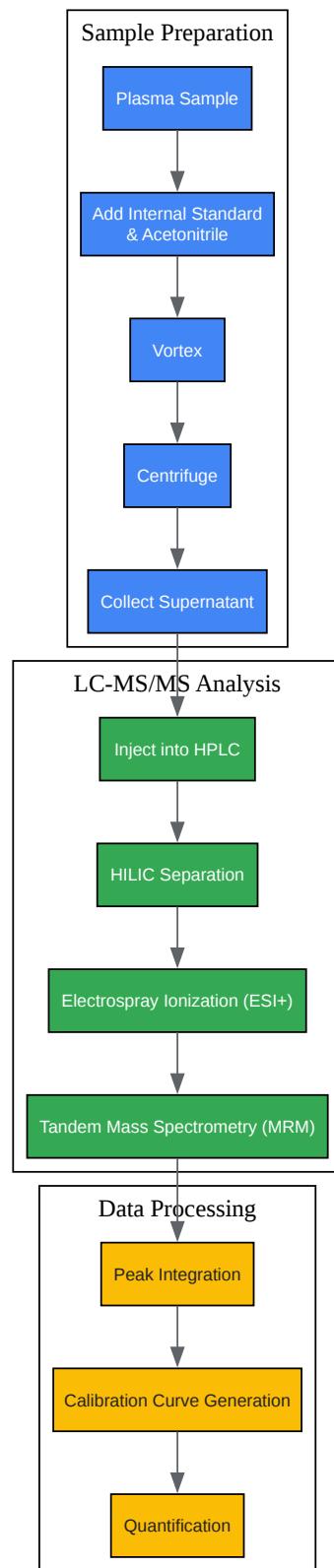
Instrumentation:

- High-performance liquid chromatography (HPLC) system
- Tandem mass spectrometer (e.g., triple quadrupole)
- Hydrophilic Interaction Liquid Chromatography (HILIC) column

Procedure:

- Sample Preparation (Protein Precipitation): a. Thaw plasma samples on ice. b. In a microcentrifuge tube, add 50 µL of plasma. c. Add 200 µL of a protein precipitation solution (e.g., acetonitrile containing the internal standard). d. Vortex mix for 1 minute to ensure thorough mixing and protein precipitation. e. Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins. f. Carefully transfer the supernatant to a clean autosampler vial for analysis.
- LC-MS/MS Analysis: a. Chromatographic Separation:
 - Column: HILIC column
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to retain and elute the analyte.
 - Flow Rate: A typical flow rate for HILIC columns.

- Injection Volume: 5-10 μ L
- b. Mass Spectrometric Detection:
- Ionization Mode: Positive electrospray ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
- Isobutyryl-L-carnitine: Monitor the transition from the precursor ion (m/z) to a specific product ion.
- Internal Standard: Monitor the corresponding transition for the isotopically labeled standard.
- Data Analysis: a. Generate a calibration curve using known concentrations of the analytical standard. b. Calculate the peak area ratio of the analyte to the internal standard for all samples and standards. c. Determine the concentration of isobutyryl-L-carnitine in the plasma samples by interpolating their peak area ratios from the calibration curve.



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Caption: Experimental workflow for the quantification of isobutyryl-L-carnitine.

Conclusion

Isobutyryl-L-carnitine chloride is a metabolite of significant interest due to its fundamental role in cellular metabolism and its potential as a clinical biomarker. The methodologies outlined in this guide provide a foundation for researchers and drug development professionals to accurately quantify this compound and further investigate its physiological and pathological roles. A deeper understanding of isobutyryl-L-carnitine will be pivotal in the study of metabolic disorders and in the development of safer and more effective pharmaceuticals.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. LC-MS/MS method for the quantitation of OCT1 biomarker isobutyrylcarnitine in human plasma with clinical sample analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. bevital.no [bevital.no]
- 6. Item - LC^{APCI}MS/MS method for the quantitation of OCT1 biomarker isobutyrylcarnitine in human plasma with clinical sample analysis: supplementary data - Taylor & Francis Group - Figshare [tandf.figshare.com]
- 7. msacl.org [msacl.org]
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